

Application Notes and Protocols: Preparation of (R)-CMPD-39 Stock Solution in DMSO

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Compound of Interest

Compound Name: (R)-CMPD-39

Cat. No.: B8198344

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

(R)-CMPD-39 is the R-enantiomer of CMPD-39, a potent and selective non-covalent inhibitor of the deubiquitinase USP30, with an IC₅₀ of approximately 20 nM.^{[1][2]} It plays a crucial role in research related to mitochondrial autophagy (mitophagy) and peroxisomal autophagy (pexophagy) by enhancing the ubiquitination of mitochondrial proteins.^{[1][2]} Proper preparation of a stock solution is the first critical step for in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for this compound. This document provides a detailed protocol for the preparation of **(R)-CMPD-39** stock solutions.

2. Quantitative Data Summary

A summary of the essential quantitative data for **(R)-CMPD-39** is provided in the table below for quick reference.

Parameter	Value	Reference
Molecular Weight	497.58 g/mol	^{[1][3]}
Solubility in DMSO	90 mg/mL	^[3]
Appearance	Solid, White to off-white	^[1]
CAS Number	2242582-40-5	^{[1][3]}

Table 1: Molarity Calculations for Stock Solutions

This table provides the required mass of **(R)-CMPD-39** to prepare stock solutions of common concentrations.

Desired Stock Concentration (mM)	Volume of DMSO (mL)	Mass of (R)-CMPD-39 Required (mg)
10	1	4.98
20	1	9.95
50	1	24.88
10	5	24.88
20	5	49.76

Note: The mass is calculated using the formula: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} * \text{Molecular Weight (g/mol)} * \text{Volume (L)} * 1000 \text{ (mg/g)}$

3. Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a stock solution of **(R)-CMPD-39** in DMSO.

3.1. Materials

- **(R)-CMPD-39** solid powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Water bath or heat block (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Refer to the Safety Data Sheet (SDS) for **(R)-CMPD-39** and DMSO for detailed safety information.

3.3. Step-by-Step Procedure

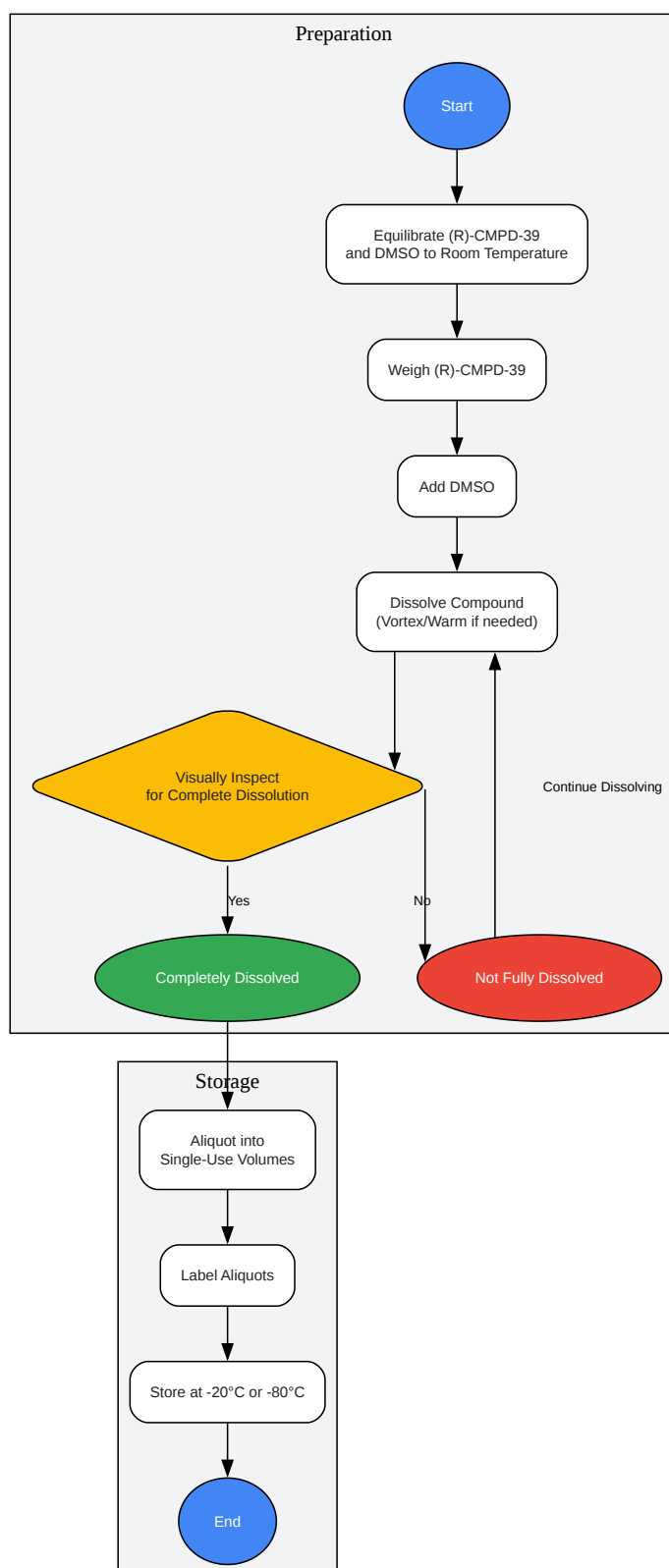
- Equilibrate Reagents: Allow the vial of **(R)-CMPD-39** and the DMSO to come to room temperature before opening to prevent condensation of moisture.
- Weigh **(R)-CMPD-39**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **(R)-CMPD-39** powder into the tube. Refer to Table 1 for guidance.
- Add DMSO:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **(R)-CMPD-39** powder.
- Dissolve the Compound:
 - Cap the tube tightly.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has dissolved. If necessary, brief warming in a water bath (37°C) can aid dissolution. Do not overheat.

- Aliquot and Store:
 - For convenience and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, date, and solvent.
 - For long-term storage, it is recommended to store the stock solution at -20°C or -80°C.^[1]
^[3] The stability at -20°C is cited as 1 month, and at -80°C as 6 months.^[1]^[3]

4. Visualizations

4.1. Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **(R)-CMPD-39** stock solution.

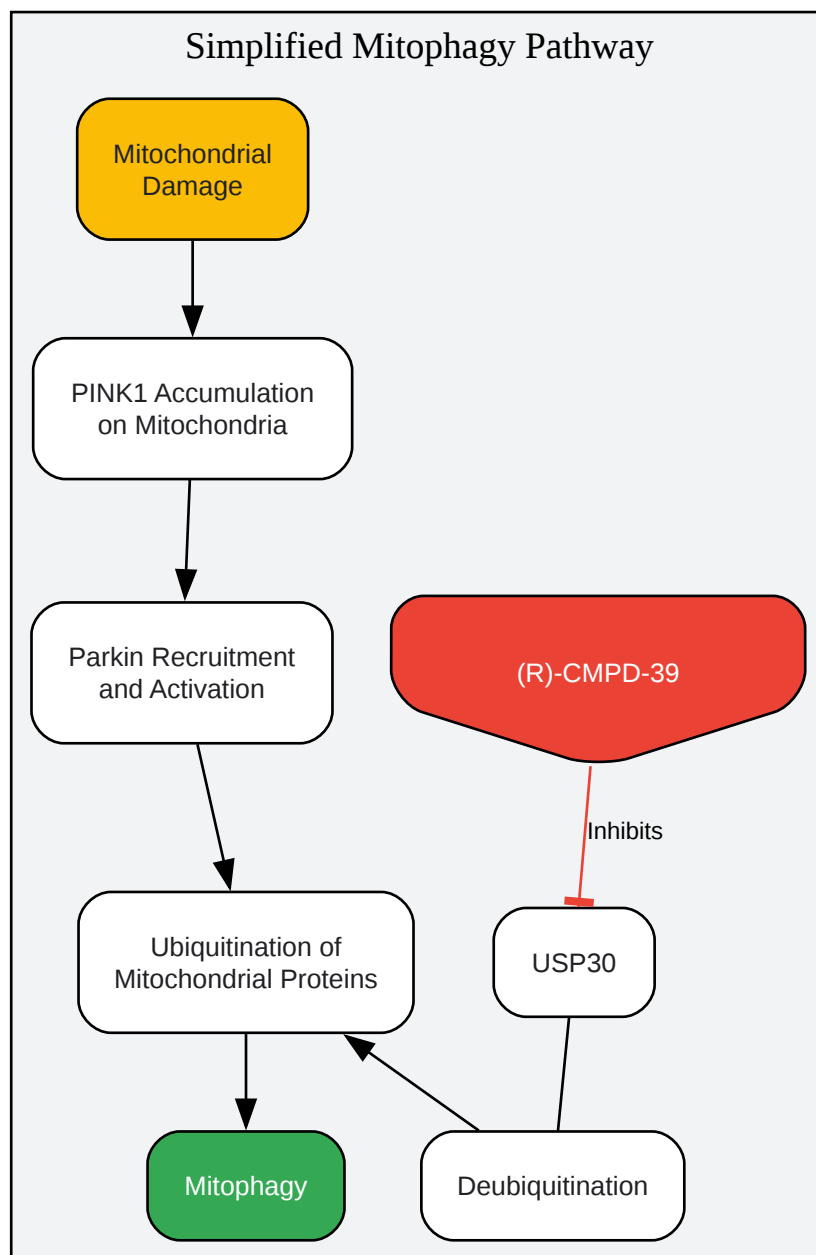


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Caption: Workflow for preparing **(R)-CMPD-39** stock solution.

4.2. Signaling Pathway Context

(R)-CMPD-39 is an inhibitor of USP30, which is involved in the regulation of mitophagy. The diagram below provides a simplified overview of this signaling pathway.



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Caption: Role of **(R)-CMPD-39** in the USP30-mediated mitophagy pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. abmole.com [abmole.com]
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